

Application Notes and Protocols for 1-(Methylsulfonyl)piperidin-4-amine

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Compound of Interest

Compound Name: 1-(Methylsulfonyl)piperidin-4-amine

Cat. No.: B1280446

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **1-(Methylsulfonyl)piperidin-4-amine** in a laboratory setting. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, it is crucial to handle it with the utmost care, treating it as a potentially hazardous substance. The following protocols are based on safety data for structurally similar compounds and general laboratory safety practices.

General Information

- Chemical Name: **1-(Methylsulfonyl)piperidin-4-amine**
- CAS Number: 402927-97-3
- Molecular Formula: C₆H₁₄N₂O₂S
- Molecular Weight: 178.25 g/mol

Safety Precautions and Personal Protective Equipment (PPE)

All handling of **1-(Methylsulfonyl)piperidin-4-amine** should be performed in a well-ventilated area, preferably within a chemical fume hood.^[1] A safety shower and eye wash station should be readily accessible.

Recommended Personal Protective Equipment (PPE):

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact.
Body Protection	A laboratory coat or an impervious gown.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially if handling the compound outside of a fume hood or if there is a risk of generating dust or aerosols.

Storage and Stability

Proper storage is essential to maintain the integrity and stability of **1-(Methylsulfonyl)piperidin-4-amine**.

Parameter	Recommendation
Temperature	Store at 2-8°C.
Atmosphere	Store in a tightly sealed container under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and air.
Location	Store in a dry, cool, and well-ventilated area away from incompatible substances and sources of ignition. ^[2]
Incompatible Materials	Strong oxidizing agents, strong acids.

Handling Procedures

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Wear appropriate PPE during inspection.
- Verify that the product name and CAS number on the label match the order information.

General Handling:

- Equilibrate the container to room temperature before opening to prevent moisture condensation.
- Open the container in a chemical fume hood.
- Avoid inhalation of dust or fumes.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in the laboratory.

Weighing:

- Perform weighing operations within a chemical fume hood or a balance enclosure to minimize exposure.
- Use a dedicated set of spatulas and weighing boats.
- Clean the balance and surrounding area immediately after use.

First Aid Measures

In case of exposure, seek immediate medical attention and provide the attending physician with this information.

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Spill and Disposal Procedures

Spill Response:

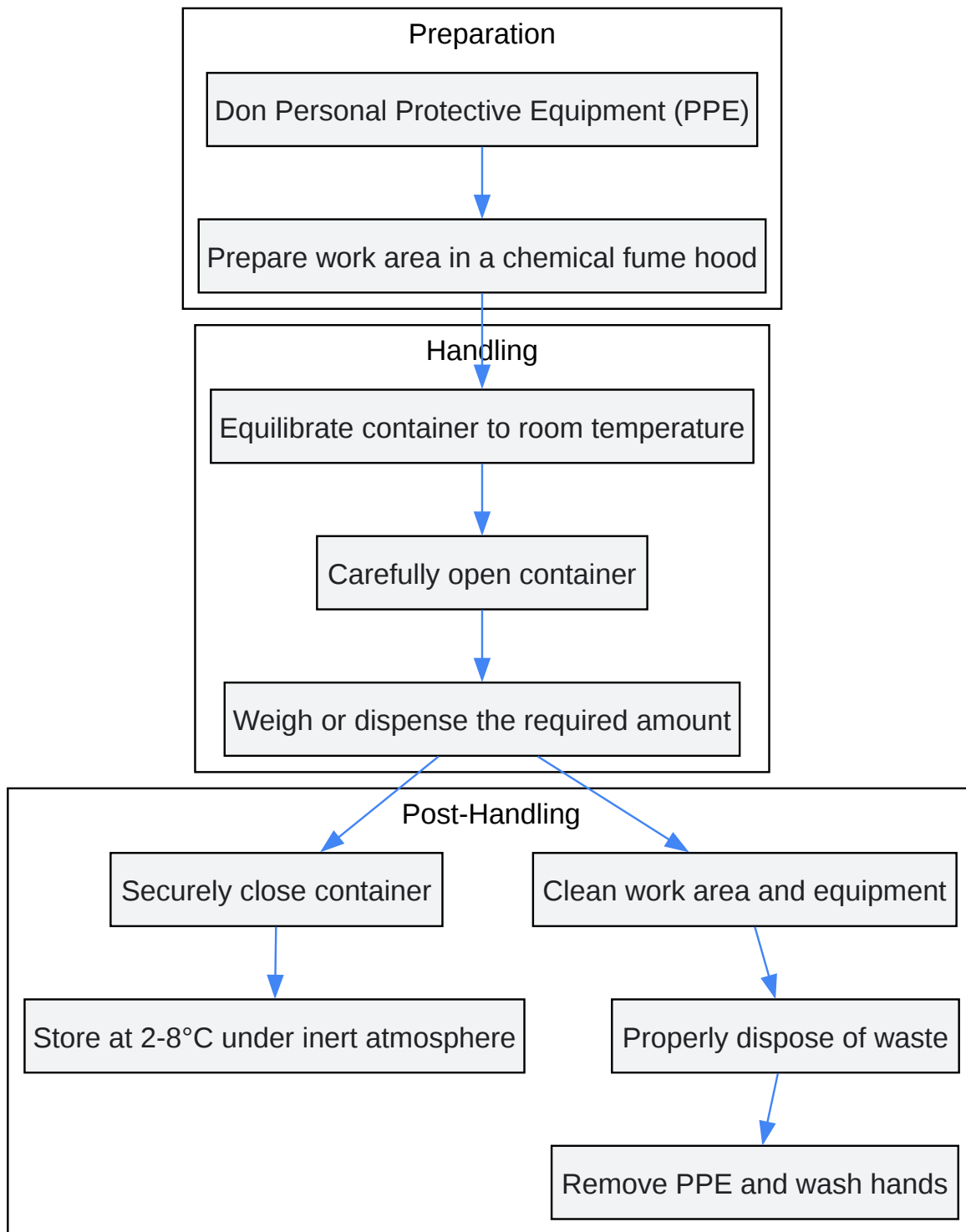
- Evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as outlined in Section 2.
- For small spills of solid material, gently sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Disposal:

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Visual Protocols

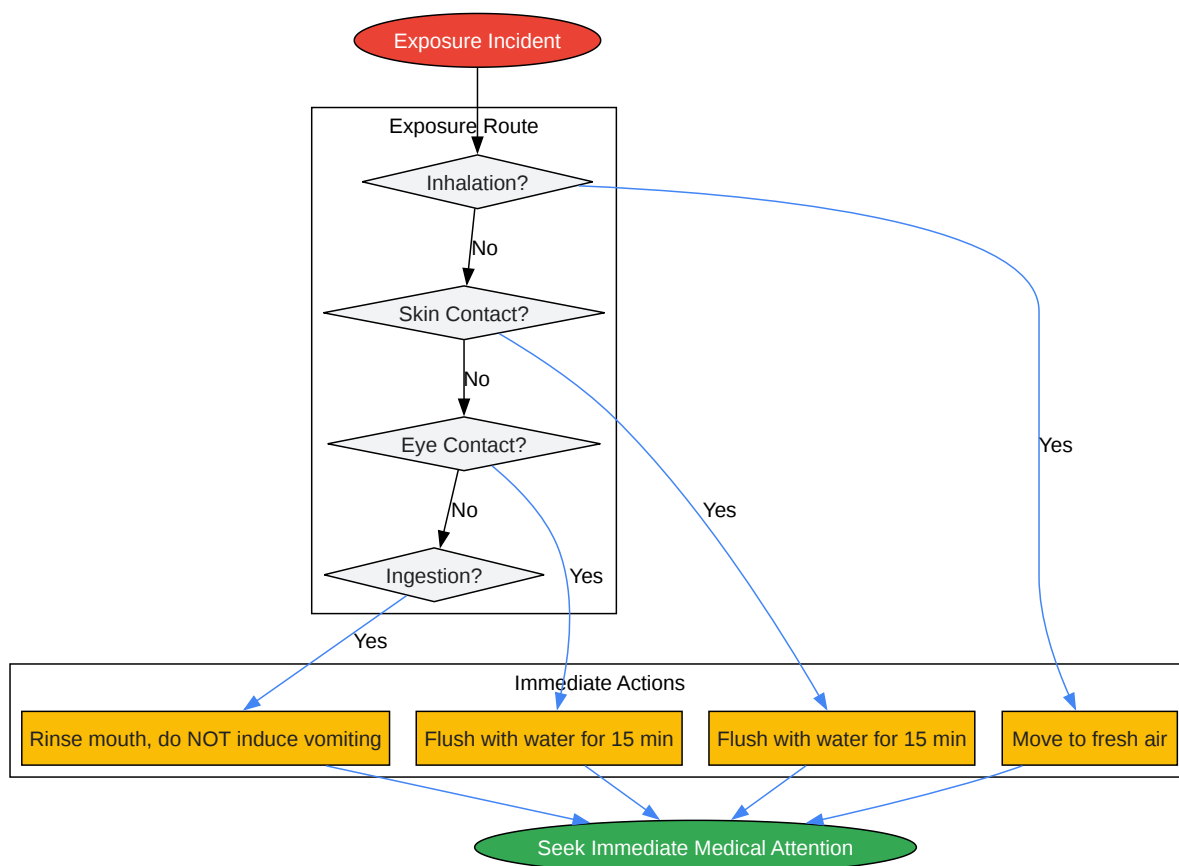
Standard Operating Procedure for Handling



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Caption: Workflow for the safe handling of **1-(Methylsulfonyl)piperidin-4-amine**.

Emergency Response Logic



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Caption: Decision tree for first aid response to exposure.

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References

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